

A Technical Guide to Diholmium Tricarbonate: Synthesis, Characterization, and Experimental Protocols

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Compound of Interest

Compound Name: *Diholmium tricarbonate*

Cat. No.: *B15348341*

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This technical guide provides an in-depth overview of **diholmium tricarbonate**, more formally known as holmium(III) carbonate hydrate ($\text{Ho}_2(\text{CO}_3)_3 \cdot n\text{H}_2\text{O}$). This document details its chemical and physical properties, provides a comprehensive experimental protocol for its synthesis, and includes characterization data. The CAS Registry Number for holmium(III) carbonate hydrate is 38245-34-0.

Physicochemical Properties and Characterization Data

Diholmium tricarbonate is a hydrated inorganic compound. Its properties have been characterized using various analytical techniques. The following tables summarize the key quantitative data obtained from X-ray diffraction (XRD), infrared (IR) spectroscopy, and thermogravimetric analysis (TGA).

Table 1: X-ray Diffraction Data for Hydrated Holmium Carbonate

The crystal structure of synthesized hydrated holmium carbonate is closely related to that of tengerite-type rare earth carbonates.^[1] The powder X-ray diffraction data is presented below.

[1]

d-spacing (nm)	Relative Intensity (I/I ₀)
0.7613	32
0.5655	44
0.4598	100
0.3890	56
0.3554	39
0.2964	47
0.2535	27
0.2127	20
0.1973	28

Table 2: Infrared Spectroscopy Data for Hydrated Holmium Carbonate

The infrared spectrum of hydrated holmium carbonate indicates the presence of two non-equivalent carbonate groups (bidentate and unidentate) and water of hydration.^[1] The assignments of the absorption bands are listed below.^[1]

Wavenumber (cm ⁻¹)	Assignment (Fujita Notation)	Description
3422	$\nu(\text{H}_2\text{O})$	O-H stretching of water
1622	$\delta(\text{HOH})$	H-O-H bending of water
1511, 1452, 1423	ν_5, ν_1	C-O stretching modes
1090, 1050	ν_2	CO ₃ out-of-plane deformation
861, 834	ν_8	CO ₃ in-plane bending
761	ν_3	O-C-O bending in-plane
684	ν_6	O-C-O bending out-of-plane

Table 3: Thermogravimetric Analysis (TGA) of Hydrated Holmium Carbonate

The thermal decomposition of hydrated holmium carbonate occurs in two main stages: dehydration followed by decarbonation. The end product of the decomposition is holmium(III) oxide (Ho_2O_3).^[1]

Temperature Range (°C)	Weight Loss (%)	Process
~50 - 250	(not specified)	Dehydration (loss of water molecules)
~250 - 600	(not specified)	Decarbonation (loss of carbon dioxide) and formation of Ho_2O_3

Experimental Protocol: Synthesis of Crystalline Hydrated Holmium Carbonate

This section details the experimental methodology for the synthesis of crystalline hydrated holmium carbonate using ammonium bicarbonate as a precipitant.^[1]

Materials and Equipment:

- Holmium(III) chloride (HoCl_3) solution, 0.1 M
- Ammonium bicarbonate (NH_4HCO_3) solution, 0.3 M
- Deionized water
- Beakers
- Magnetic stirrer and stir bar
- Filtration apparatus (e.g., Büchner funnel and flask)
- Filter paper

- Drying oven or desiccator

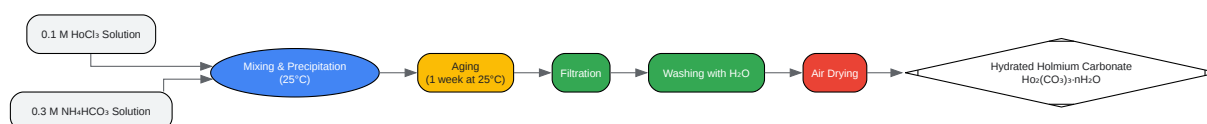
Procedure:

- Preparation of Reactant Solutions:
 - Prepare a 0.1 M solution of holmium(III) chloride in deionized water.
 - Prepare a 0.3 M solution of ammonium bicarbonate in deionized water.
- Precipitation:
 - Place 50 mL of the 0.1 M holmium(III) chloride solution into a beaker equipped with a magnetic stir bar.
 - Begin stirring the holmium(III) chloride solution at a constant rate.
 - Slowly add 50 mL of the 0.3 M aqueous ammonium bicarbonate solution to the stirred holmium(III) chloride solution at 25°C.
 - A precipitate will form, and gas bubbles (CO₂) will be evolved rapidly.
- Aging of the Precipitate:
 - Maintain the resulting solution with the precipitate at 25°C for one week to allow for crystallization and aging.
- Isolation and Purification of the Product:
 - After one week, filter the precipitate using a filtration apparatus.
 - Wash the collected precipitate repeatedly with deionized water to remove any soluble impurities.
- Drying:
 - Air-dry the washed precipitate.
- Analysis:

- The resulting hydrated holmium carbonate can be subjected to analysis, such as combustion analysis for CO₂ and H₂O content, and ignition to Ho₂O₃ to determine the holmium content.

Diagrams

Synthesis Workflow for Hydrated Holmium Carbonate



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Caption: Workflow for the synthesis of hydrated holmium carbonate.

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References

- 1. asianpubs.org [asianpubs.org]
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